

# Indanthrone Blue (PB60): A Comparative Guide to Lightfastness

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## Compound of Interest

Compound Name: Indanthrone

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This guide provides an objective comparison of the lightfastness of **Indanthrone** Blue (PB60) against other common blue pigments, supported by experimental data and standardized testing protocols. The information presented is intended to assist researchers in selecting appropriate pigments for applications where color stability upon exposure to light is a critical factor.

## Executive Summary

**Indanthrone** Blue (PB60) is an organic pigment widely recognized for its excellent lightfastness, often receiving a rating of I (Excellent) on the ASTM lightfastness scale. This performance places it among the most durable blue pigments available for applications requiring long-term color stability. This guide will delve into the specifics of ASTM D4303 lightfastness testing, present comparative data for **Indanthrone** Blue and its alternatives, and provide a detailed experimental protocol for conducting such tests.

## Data Presentation: Comparative Lightfastness of Blue Pigments

The following table summarizes the lightfastness ratings of **Indanthrone** Blue (PB60) and several alternative blue pigments as defined by the American Society for Testing and Materials (ASTM) standard D4303. The lightfastness categories are determined by the change in color ( $\Delta E^*$ ) after accelerated light exposure.

Pigment Name	Colour Index Name	ASTM Lightfastness Category	$\Delta E^*$ (CIELAB)	Description
Indanthrone Blue	PB60	I[1]	$\leq 4.0$ [2][3]	Excellent
Phthalocyanine Blue	PB15	I - II[1]	$\leq 8.0$	Excellent to Very Good
Cobalt Blue	PB28	I	$\leq 4.0$	Excellent
Ultramarine Blue	PB29	I[4]	$\leq 4.0$	Excellent
Prussian Blue	PB27	II - III	4.1 - 16.0	Very Good to Fair
Cerulean Blue	PB35/PB36	I	$\leq 4.0$	Excellent

ASTM Lightfastness Categories and Corresponding  $\Delta E$  Values:[2][3]

- ASTM Lightfastness I (Excellent):  $\Delta E^*$  of 4.0 or less.
- ASTM Lightfastness II (Very Good):  $\Delta E^*$  from 4.1 to 8.0.
- ASTM Lightfastness III (Fair):  $\Delta E^*$  from 8.1 to 16.0.
- ASTM Lightfastness IV (Poor):  $\Delta E^*$  from 16.1 to 24.0.
- ASTM Lightfastness V (Very Poor):  $\Delta E^*$  greater than 24.0.

## Experimental Protocols: ASTM D4303 Lightfastness Testing

The following is a detailed methodology for conducting lightfastness testing of pigments in accordance with ASTM D4303, "Standard Test Methods for Lightfastness of Colorants Used in Artists' Materials".[5][6][7][8] This standard outlines several methods for accelerated exposure to simulate indoor lighting conditions.[5][6][7][8]

## Specimen Preparation

Proper specimen preparation is crucial for obtaining accurate and reproducible results.

- **Dispersion:** The pigment is thoroughly dispersed in a specific vehicle (e.g., acrylic emulsion, oil, watercolor). The dispersion method should be consistent for all samples being compared.
- **Application:** The colored dispersion is applied uniformly to a stable, non-reactive substrate. For acrylics, a 10 mil drawdown over primed aluminum panels or lacquered test cards is common.<sup>[9]</sup> For oil paints, a 6 mil thickness is often used.<sup>[9]</sup>
- **Tint vs. Masstone:** ASTM lightfastness ratings are typically based on a tint of the color, not the full-strength masstone.<sup>[9]</sup> This is because pigments are generally more susceptible to fading when mixed with white.<sup>[9]</sup> The standard specifies mixing the color with enough white to achieve a reflectance of 35-45% at the wavelength of maximum absorption.<sup>[9]</sup>
- **Control Samples:** For each pigment, a minimum of seven identical samples are prepared: one unexposed control and three for each of two different exposure methods (e.g., outdoor and accelerated indoor).<sup>[9]</sup>

## Initial Color Measurement

Before light exposure, the initial color of each specimen is precisely measured.

- **Instrumentation:** A spectrophotometer or a colorimeter is used to measure the color. The instrument should be capable of excluding specular reflectance (gloss).
- **Color Space:** The color is quantified in the CIE 1976 Lab\* (CIELAB) color space. This system defines color using three coordinates: L\* (lightness), a\* (red-green axis), and b\* (yellow-blue axis).
- **Procedure:** Multiple measurements are taken at different locations on each specimen and averaged to ensure accuracy. These initial readings serve as the baseline for determining color change.

## Accelerated Light Exposure

The specimens are exposed to a controlled light source to simulate the effects of long-term indoor illumination. ASTM D4303 describes several methods, with Method C (Xenon-Arc) being a common laboratory-based approach.<sup>[5][10]</sup>

- Apparatus: A xenon-arc test chamber is used, as it provides a spectral distribution close to that of natural sunlight filtered through window glass.[9][10]
- Exposure Conditions (Method C):[5][10]
  - Irradiance: 0.35 W/m<sup>2</sup>/nm at 340 nm.
  - Relative Humidity: 55% ± 5%.
  - Black Panel Temperature: 63°C ± 2°C.
  - Total Radiant Exposure: The exposure continues until a total radiant exposure of 510 kJ/m<sup>2</sup> at 340 nm is reached.[5] This is roughly equivalent to 1260 MJ/m<sup>2</sup> of total spectral radiant exposure from glass-filtered daylight.[5][10]

## Post-Exposure Color Measurement and Calculation

After the exposure period is complete, the color of the specimens is measured again using the same procedure as the initial measurement.

- Color Difference Calculation: The color difference, or  $\Delta E$ , is calculated using the CIE 1976 *Lab* color difference formula:[5]

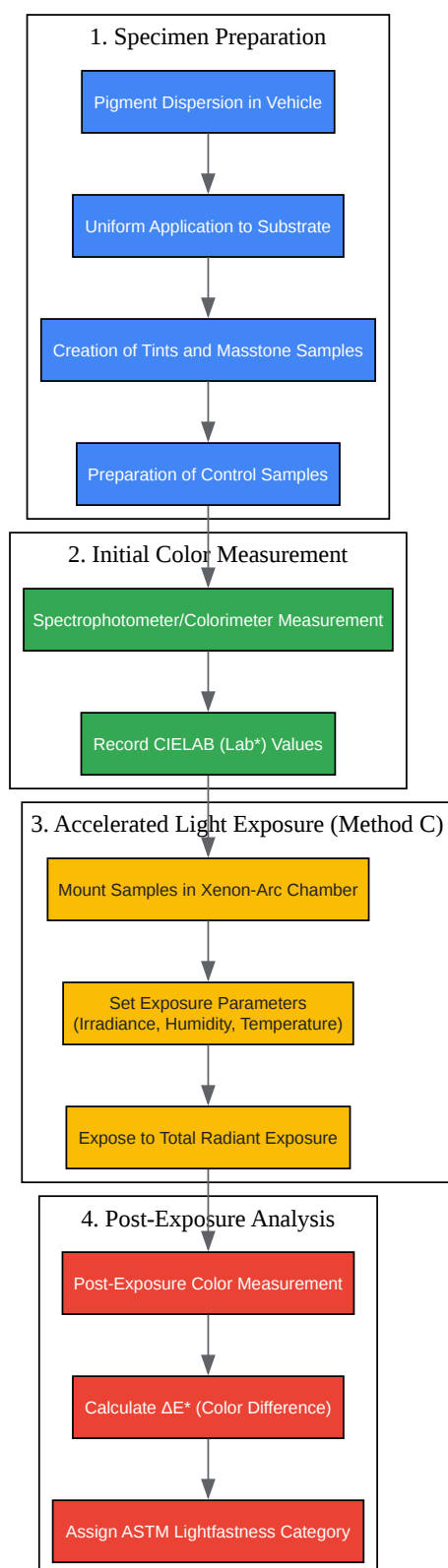
$$\Delta E^* = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$$

Where  $\Delta L$ ,  $\Delta a$ , and  $\Delta b^*$  are the differences in the L, a, and b\* values before and after exposure.

- Lightfastness Classification: The calculated  $\Delta E^*$  value is used to classify the pigment into one of the ASTM lightfastness categories as outlined in the data presentation table.

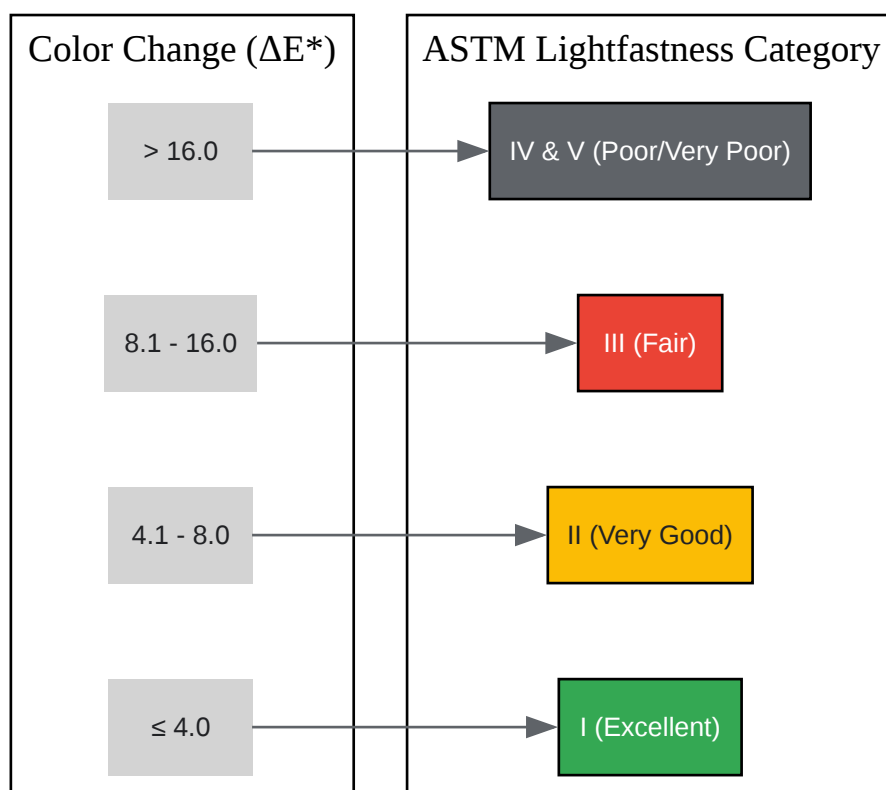
## Mandatory Visualization

The following diagrams illustrate the experimental workflow for ASTM D4303 lightfastness testing.



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Caption: ASTM D4303 Experimental Workflow.



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Caption: Relationship between  $\Delta E^*$  and ASTM Lightfastness Category.

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